

Application Note: Measuring Magnetic Hysteresis of Nd₂Ni₇ Samples

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Compound of Interest

Compound Name: Neodymium--nickel (2/7)

Cat. No.: B15486392

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Audience: Researchers, scientists, and materials development professionals.

Introduction

Magnetic hysteresis measurements are fundamental for characterizing ferromagnetic and ferrimagnetic materials. The resulting hysteresis loop provides critical information about a material's magnetic properties, including its coercivity (resistance to demagnetization), remanence (residual magnetism), and saturation magnetization (maximum magnetic moment). This application note details the protocol for measuring the magnetic hysteresis of Nd₂Ni₇, a rare-earth intermetallic compound, using a Vibrating Sample Magnetometer (VSM). A VSM is a highly sensitive instrument used to measure the magnetic properties of materials as a function of magnetic field and temperature.^{[1][2]} It operates on Faraday's Law of Induction, where a sample vibrating in a uniform magnetic field induces a voltage in a set of pickup coils, which is proportional to the sample's magnetic moment.^{[1][3]}

Experimental Apparatus: Vibrating Sample Magnetometer (VSM)

A typical VSM setup consists of several key components:

- Electromagnet: Generates a uniform and controllable DC magnetic field.
- Vibration Exciter: Oscillates the sample at a constant frequency and amplitude.

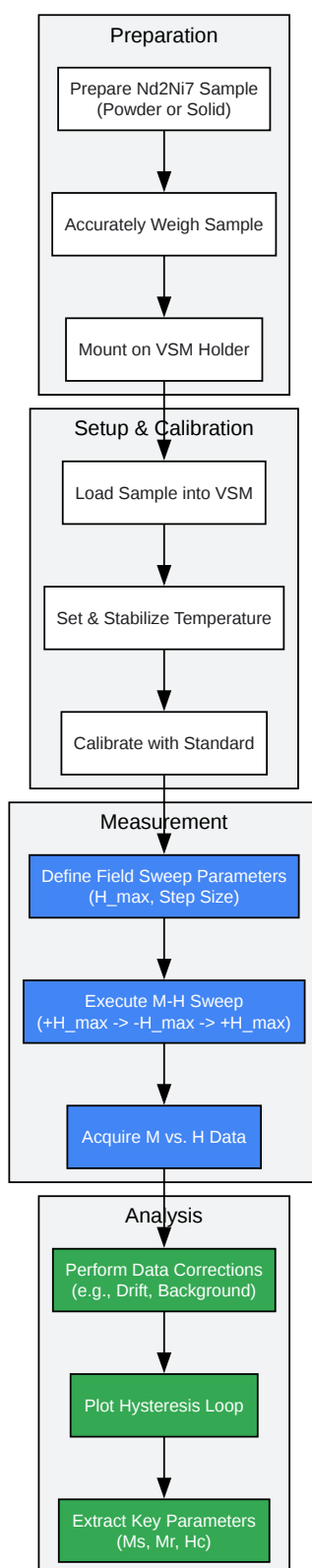
- Sample Holder: A non-magnetic rod to mount the sample.
- Pickup Coils: Sense the changing magnetic flux from the vibrating sample.[\[1\]](#)
- Lock-in Amplifier: Selectively amplifies the signal from the pickup coils at the vibration frequency, improving the signal-to-noise ratio.
- Control System: A computer interface for controlling the magnetic field sweep and acquiring data.[\[3\]](#)

Experimental Protocols

Proper sample preparation is critical for obtaining accurate and reproducible results.

- Sample Form: The Nd_2Ni_7 sample can be in the form of a powder, a solid piece, or a thin film. For bulk materials, it is recommended to shape the sample into a regular geometry (e.g., a small sphere or cube) to minimize effects from magnetic shape anisotropy. Powdered samples should be packed tightly into a non-magnetic sample holder.
- Mass Measurement: Accurately measure the mass of the sample. This is essential for normalizing the measured magnetic moment to obtain magnetization in units of emu/g.
- Mounting: Securely mount the sample onto the sample holder using a minimal amount of non-magnetic adhesive or grease. Ensure the sample is centered within the region of the pickup coils.[\[3\]](#) Any movement of the sample relative to the holder during vibration will introduce noise.
- System Initialization: Turn on the VSM system, including the electromagnet power supply, control chassis, and computer interface.[\[1\]](#)
- Sample Loading: Insert the sample holder with the mounted Nd_2Ni_7 sample into the VSM. Position the sample at the geometric center of the pickup coils.
- Temperature Control (if applicable): If performing temperature-dependent measurements, set the desired temperature and allow the system to stabilize. For Nd_2Ni_7 , measurements are often performed at low temperatures (e.g., down to 4.2 K) to observe magnetic ordering.[\[4\]](#)

- **Calibration:** Calibrate the VSM using a standard reference material with a known magnetic moment, such as a pure Nickel (Ni) sphere or a Palladium (Pd) standard. This step is crucial for converting the measured induced voltage into absolute magnetic moment units (emu).
- **Set Measurement Parameters:** In the control software, define the parameters for the magnetic field sweep:
 - **Maximum Applied Field:** The field must be strong enough to achieve magnetic saturation in the Nd₂Ni₇ sample.[\[1\]](#) For rare-earth compounds, this can be several Tesla (T).
 - **Field Step Size:** A smaller step size provides a higher resolution loop, especially around the coercive field.
 - **Sweep Rate/Settling Time:** Define the rate at which the field is swept or the time the system waits after setting a new field value before taking a measurement. A settling time of 100-300 ms is often sufficient.[\[5\]](#)
- **Execute Measurement Sequence:** The typical sequence for a full hysteresis loop is as follows:
 - The magnetic field is swept from zero to the maximum positive field (+H_{max}).
 - The field is then swept from +H_{max} to the maximum negative field (-H_{max}).
 - Finally, the field is swept from -H_{max} back to +H_{max}.
- **Data Acquisition:** The software records the induced voltage (which is converted to magnetic moment, M) at each applied magnetic field step (H), generating the M-H hysteresis loop.



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Experimental workflow for magnetic hysteresis measurement.

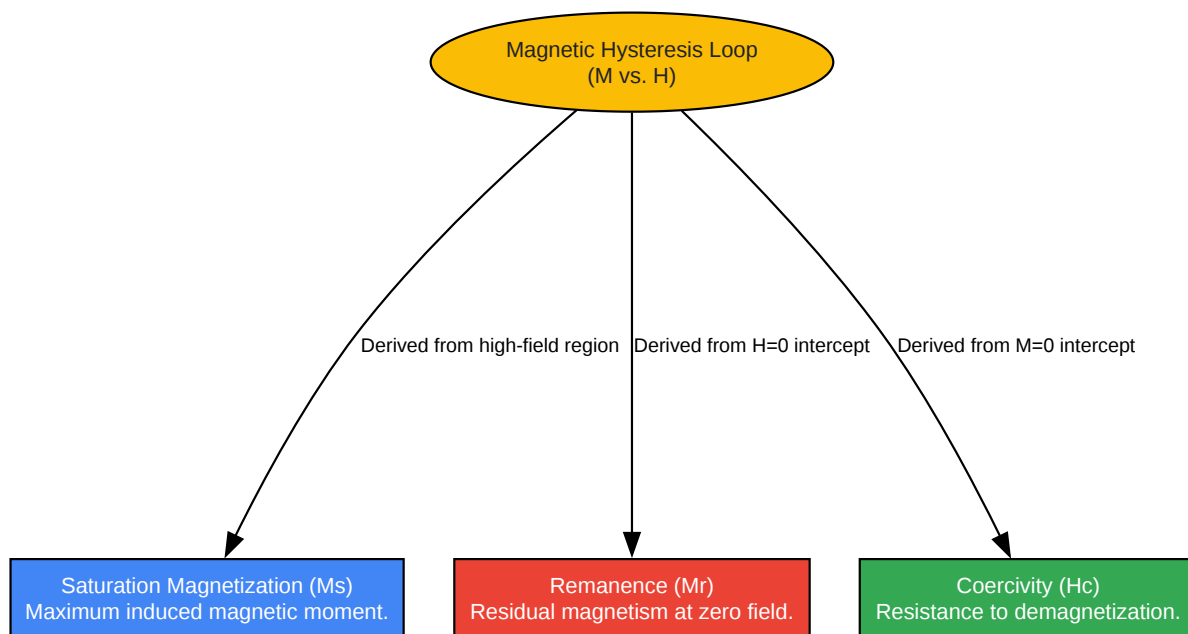
Data Presentation and Analysis

The raw data from the VSM is a set of M vs. H points. This data must be processed to extract meaningful magnetic parameters.

- **Background Subtraction:** A measurement of the empty sample holder should be performed and subtracted from the sample data to remove any background magnetic signals.
- **Drift Correction:** Instrumental drift can be corrected by analyzing the data at the start and end points of the measurement.^[5]
- **Normalization:** The measured magnetic moment (M , in emu) is normalized by the sample mass (m , in g) to obtain the magnetization (σ , in emu/g).

The primary parameters obtained from the hysteresis loop are:

- **Saturation Magnetization (M_s):** The maximum magnetic moment achieved when the applied magnetic field is strong enough to align all magnetic domains.
- **Remanent Magnetization (M_r):** The magnetization remaining in the material after the applied magnetic field is removed (i.e., at $H=0$).
- **Coercivity (H_c):** The magnitude of the reverse magnetic field required to reduce the magnetization of the material to zero after it has been saturated.



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Logical relationship of key hysteresis parameters.

The extracted quantitative data should be summarized in a clear and structured table for comparison. The following table presents hypothetical magnetic properties for a Nd_2Ni_7 sample measured at two different temperatures.

Parameter	Symbol	T = 300 K (Room Temp)	T = 5 K (Cryogenic)	Units
Saturation Magnetization	M_s	35.2	85.6	emu/g
Remanent Magnetization	M_r	4.1	52.3	emu/g
Coercivity	H_c	850	12500	Oe
Squareness (M_r/M_s)	SQR	0.116	0.611	-

Note: The values presented in this table are exemplary for illustrative purposes and may not represent the actual experimental values for Nd₂Ni₇.

Conclusion

Measuring the magnetic hysteresis loop using a VSM is an essential technique for characterizing the magnetic behavior of Nd₂Ni₇ samples. By following the detailed protocol for sample preparation, instrument calibration, and data acquisition, researchers can obtain reliable and accurate data. The analysis of the hysteresis loop yields critical parameters such as saturation magnetization, remanence, and coercivity, which are vital for understanding the fundamental magnetic properties of the material and assessing its potential for various applications.

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